

# Personal protective equipment for handling ONO-8590580

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ONO-8590580

Cat. No.: B609755

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## Essential Safety and Handling Guide for ONO-8590580

This document provides crucial safety and logistical information for laboratory personnel handling **ONO-8590580**. The following guidelines are based on the Safety Data Sheet (SDS) provided by Angene Chemical and are intended to ensure the safe handling, storage, and disposal of this compound.

## Hazard Identification and Classification

**ONO-8590580** is classified as a hazardous substance. Researchers must be aware of its potential health effects and take appropriate precautions.<sup>[1]</sup>

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed.
Skin corrosion/irritation	2	H315: Causes skin irritation.
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation.
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation.

Signal Word: Warning[1]

Pictogram:[1]

- GHS07: Exclamation mark

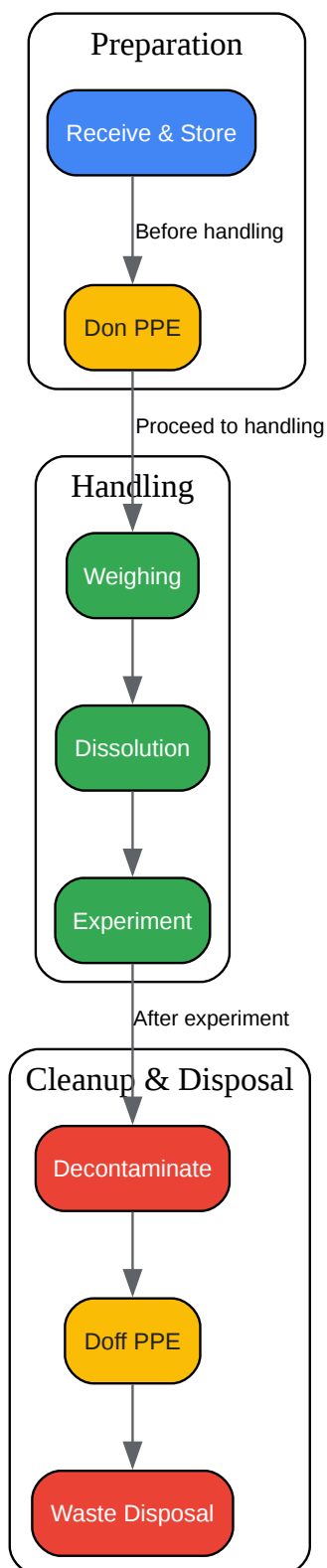
## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields, Face shield	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[1]
Hand Protection	Protective gloves	Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[1]
Skin and Body Protection	Complete suit protecting against chemicals	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1]
Respiratory Protection	Type P95 (US) or type P1 (EU EN 143) particle respirator	For nuisance exposures.[1]

## Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **ONO-8590580** from receipt to disposal.



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## References

- 1. [angenechemical.com](https://www.benchchem.com) [[angenechemical.com](https://www.benchchem.com)]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)